

Application Notes and Protocols: Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate</i>
Cat. No.:	B144942

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Introduction

Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate is a synthetic heterocyclic compound featuring a thiazole core substituted with a 3,5-dichlorophenyl group at the 2-position and an ethyl carboxylate group at the 4-position. The thiazole scaffold is a prominent feature in numerous FDA-approved drugs and is known to be associated with a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.^{[1][2][3]} The presence of the dichlorophenyl moiety may further enhance its biological potency, as halogenated phenyl rings are common in pharmacologically active molecules.^[4]

This document provides detailed application notes and experimental protocols for the synthesis and evaluation of **Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate** as a potential chemical probe for biological systems. Given the limited specific literature on this exact molecule, the proposed synthesis and experimental protocols are based on established methods for structurally related 2-aryl-thiazole-4-carboxylates.

Chemical Properties

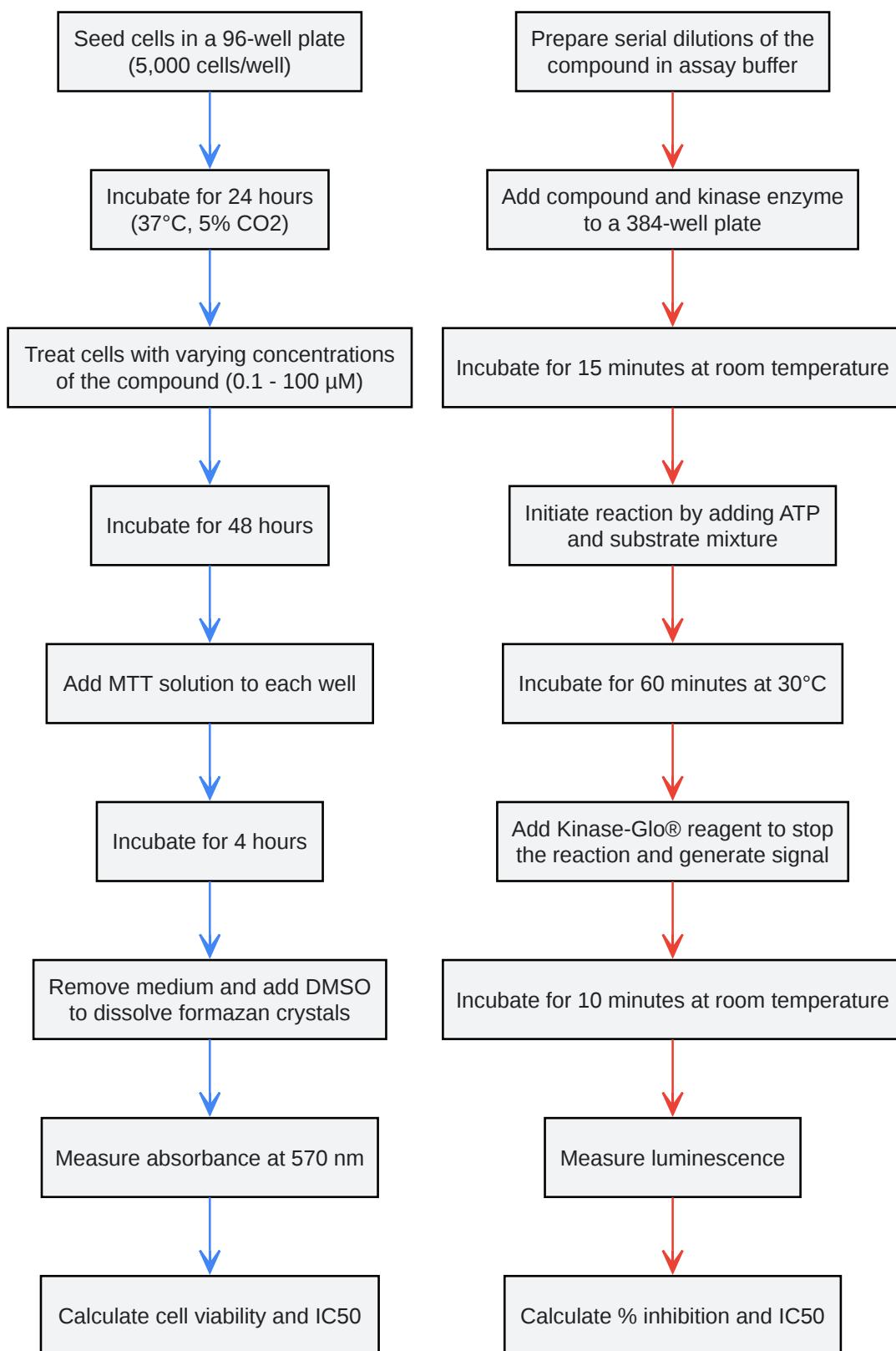
Property	Value
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S
Molecular Weight	302.18 g/mol
IUPAC Name	Ethyl 2-(3,5-dichlorophenyl)-1,3-thiazole-4-carboxylate
Appearance	Predicted to be a white to off-white solid
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols, and poorly soluble in water

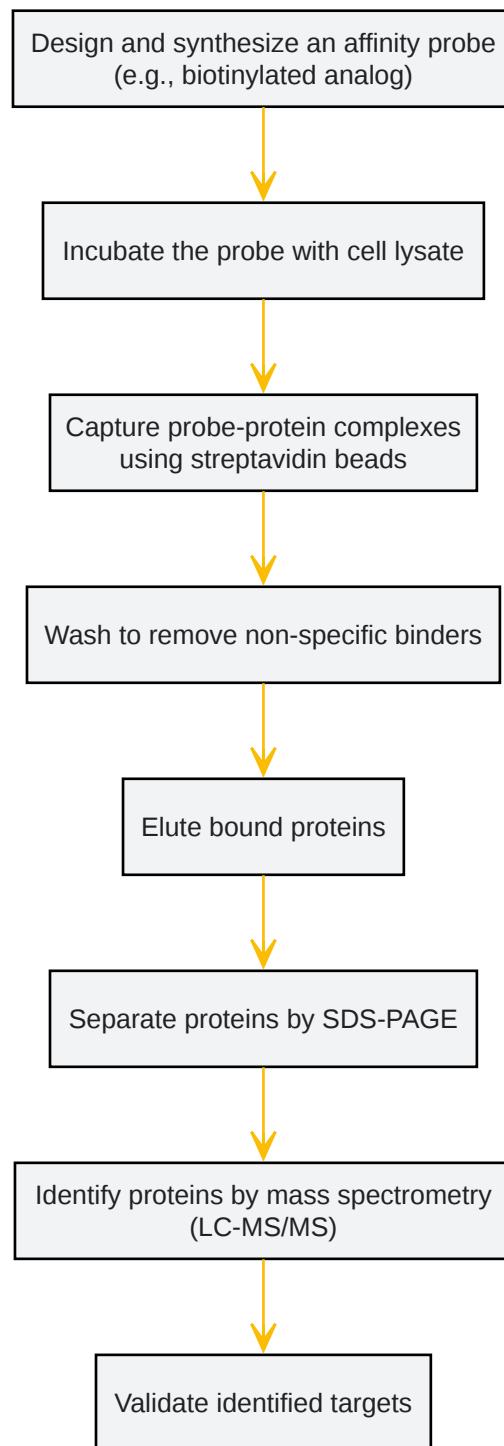
Synthesis Protocol

A plausible and efficient method for the synthesis of **Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate** is the Hantzsch thiazole synthesis.^{[5][6]} This classic method involves the condensation reaction between an α -halocarbonyl compound and a thioamide.

Proposed Synthesis via Hantzsch Reaction

Reaction Scheme:





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